

Personal protective equipment for handling 2,3-Diaminopropanoic acid hydrobromide

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Compound of Interest

Compound Name: 2,3-Diaminopropanoic acid
hydrobromide

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Essential Safety and Handling Guide for 2,3-Diaminopropanoic Acid Hydrobromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,3-Diaminopropanoic acid hydrobromide** (CAS No: 18635-45-5). Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

2,3-Diaminopropanoic acid hydrobromide is classified as a hazardous substance. The primary risks associated with this chemical are irritation to the skin, eyes, and respiratory system.^{[1][2]}

Hazard Statement	Description	GHS Classification
H315	Causes skin irritation	Skin Irritant, Category 2
H319	Causes serious eye irritation	Eye Irritant, Category 2A
H335	May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure), Category 3

Data sourced from AK Scientific, Inc. Safety Data Sheet.[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,3-Diaminopropanoic acid hydrobromide** to minimize exposure and ensure safety.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Must be worn to protect against splashes and dust. A face shield should be used in addition to goggles when there is a high risk of splashing. [1] [4]
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable chemical-resistant gloves are required. [4] [6] Gloves should be inspected before use and removed immediately if contaminated. [3] [7]
Body Protection	Laboratory Coat	A lab coat is essential to protect clothing and skin from spills. [3] [4] For procedures with a risk of fire, a fire-resistant lab coat is recommended. [4]
Respiratory Protection	Respirator	Use in a well-ventilated area. [1] If ventilation is inadequate or when handling large quantities, a NIOSH-approved respirator is necessary to avoid inhaling dust or fumes. [4]
Foot Protection	Closed-toe shoes	Required to prevent injuries from spills or dropped objects. [3] [4]

Operational and Disposal Plans

Handling and Storage Protocol

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[8\]](#)
- Ensure safety shower and eyewash stations are readily accessible.

Precautions for Safe Handling:

- Avoid all contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe in dust or fumes.[\[1\]](#)[\[8\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)
- Remove and wash contaminated clothing before reuse.[\[1\]](#)

Conditions for Safe Storage:

- Keep the container tightly closed and store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Protect from light, heat, and air.[\[8\]](#)
- Store away from incompatible materials such as strong bases and oxidizing agents.[\[8\]](#)

First Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [1]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention. [1]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. [1]

Spill and Disposal Plan

Spill Containment and Cleanup:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment.[\[1\]](#)
- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
- Carefully sweep or vacuum the spilled material into a suitable, labeled disposal container.[\[1\]](#)
[\[8\]](#) Avoid generating dust.[\[8\]](#)
- Wash the spill area thoroughly.

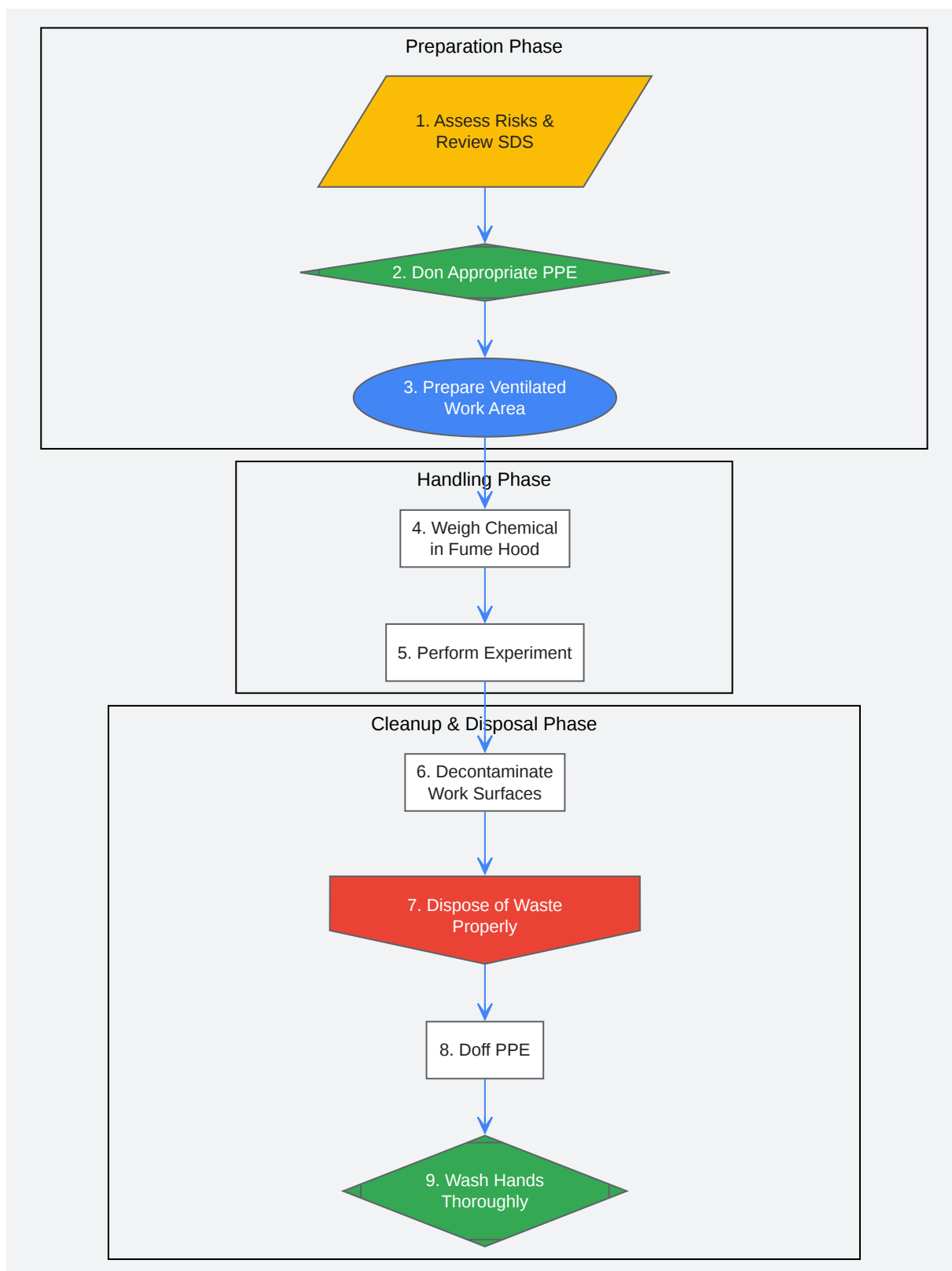
Waste Disposal:

- Dispose of the substance and its container as hazardous waste in accordance with local, regional, and national regulations.[\[1\]](#)[\[9\]](#)

- Do not empty into drains.[\[8\]](#)[\[9\]](#)

Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling **2,3-Diaminopropanoic acid hydrobromide** in a laboratory setting.



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Caption: Workflow for handling **2,3-Diaminopropanoic acid hydrobromide**.

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